

Technical Support Center: (1-Bromoethyl)cyclohexane

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Compound of Interest

Compound Name: (1-Bromoethyl)cyclohexane

Cat. No.: B150787

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This guide is intended for researchers, scientists, and drug development professionals, providing essential information on the stability and storage of **(1-Bromoethyl)cyclohexane**. Please consult your institution's specific safety protocols before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **(1-Bromoethyl)cyclohexane**?

A1: To ensure maximum stability, **(1-Bromoethyl)cyclohexane** should be stored in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[1][2]} The container must be kept tightly closed to prevent exposure to moisture and air.^{[2][3]} For long-term storage, refrigeration at 2-8°C is recommended.

Q2: How can I tell if my **(1-Bromoethyl)cyclohexane** has degraded?

A2: Visual inspection is the first step. A pure compound should be a clear, colorless liquid.^[4] The development of a yellow or brown color often indicates degradation. For a quantitative assessment, purity should be verified using analytical techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy before use.

Q3: What factors can cause **(1-Bromoethyl)cyclohexane** to degrade?

A3: Several factors can promote the degradation of **(1-Bromoethyl)cyclohexane**:

- Temperature: Elevated temperatures can provide the energy needed for elimination or substitution reactions.[5]
- Bases: The presence of bases will significantly promote dehydrohalogenation, an elimination reaction that forms alkenes.[4]
- Nucleophiles: As a reactive alkyl bromide, it will readily undergo substitution reactions with various nucleophiles, including water, alcohols, amines, and cyanides.[4]
- Moisture: Water can hydrolyze the compound, leading to the formation of 1-cyclohexylethanol and hydrobromic acid.[6]
- Light: While not explicitly detailed in the search results, similar halogenated hydrocarbons can be light-sensitive. It is good practice to store it in an amber or opaque container.

Q4: What are the common degradation pathways and products?

A4: The primary degradation pathways are elimination and nucleophilic substitution, owing to the fact that bromide is a good leaving group.[4][5]

- Elimination: In the presence of a base, **(1-Bromoethyl)cyclohexane** undergoes an E2 elimination reaction to yield two main alkene products: ethylidenecyclohexane (major product) and vinylcyclohexane (minor product).[4]
- Substitution: When exposed to nucleophiles, it undergoes SN1 or SN2 reactions. For instance, solvolysis in methanol under heat yields two ether products alongside the three elimination products.[5][7] Hydrolysis with water will produce 1-cyclohexylethanol.

Q5: What materials are incompatible with **(1-Bromoethyl)cyclohexane**?

A5: **(1-Bromoethyl)cyclohexane** is incompatible with strong oxidizing agents and strong bases.[8][9] Contact with these substances can lead to vigorous reactions and rapid decomposition.

Q6: Are there any recommended stabilizers for this compound?

A6: While some commercial alkyl halides are supplied with stabilizers like propylene oxide or copper, no specific stabilizer is commonly mentioned for **(1-Bromoethyl)cyclohexane**.^[10] The most effective way to ensure stability is to adhere strictly to the recommended storage and handling conditions.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Compound has developed a yellow/brown color.	Degradation has occurred, likely through elimination or oxidation, forming impurities.	Confirm purity using GC or NMR. If purity is compromised, purify the compound by vacuum distillation (Boiling Point: 70.5-71°C at 6 Torr).[4] Review storage procedures to ensure the container is sealed and protected from heat and light.
Decreased purity confirmed by analysis.	Slow decomposition due to suboptimal storage conditions.	Transfer the compound to a fresh, dry container, preferably under an inert atmosphere (e.g., Argon or Nitrogen). Store in a refrigerator (2-8°C).
Unexpected alkene or alcohol/ether byproducts in a reaction.	The starting material may have been partially degraded, or the reaction conditions are promoting side reactions.	1. Always verify the purity of (1-Bromoethyl)cyclohexane before starting your experiment. 2. Re-evaluate your reaction conditions. High temperatures and basic conditions favor elimination.[4] Consider using a non-nucleophilic base if elimination is undesirable.
Reaction fails to proceed or gives low yield.	The reactant may have hydrolyzed to 1-cyclohexylethanol due to moisture contamination.	Ensure all glassware is oven-dried and reactions are run under anhydrous conditions. Use a freshly opened or purified bottle of the reagent.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₅ Br	[11][12]
Molecular Weight	191.11 g/mol	[11][13]
Physical State	Liquid at room temperature	[4]
Boiling Point	70.5-71°C (at 6 Torr)	[4][12]
Density	~1.21 g/cm ³ (at 25°C)	[4][12]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)	[11]
Recommended Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed.[1][2][3]	

Experimental Protocols

Protocol: Purity Assessment by Gas Chromatography (GC-FID)

This protocol provides a general method to assess the purity of **(1-Bromoethyl)cyclohexane** and detect volatile impurities or degradation products.

- Objective: To determine the percentage purity of a **(1-Bromoethyl)cyclohexane** sample.
- Materials & Equipment:
 - Gas Chromatograph with Flame Ionization Detector (GC-FID)
 - Capillary Column: DB-5 or similar non-polar column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness)
 - Carrier Gas: Helium or Hydrogen, high purity

- Sample: **(1-Bromoethyl)cyclohexane**
- Solvent: Dichloromethane or Hexane (GC grade)
- Autosampler vials and caps
- Microsyringe

3. Sample Preparation:

- Prepare a dilute solution of the **(1-Bromoethyl)cyclohexane** sample by dissolving ~5 μL in 1 mL of solvent in a clean vial.
- Cap the vial and mix thoroughly.

4. GC-FID Conditions (Example):

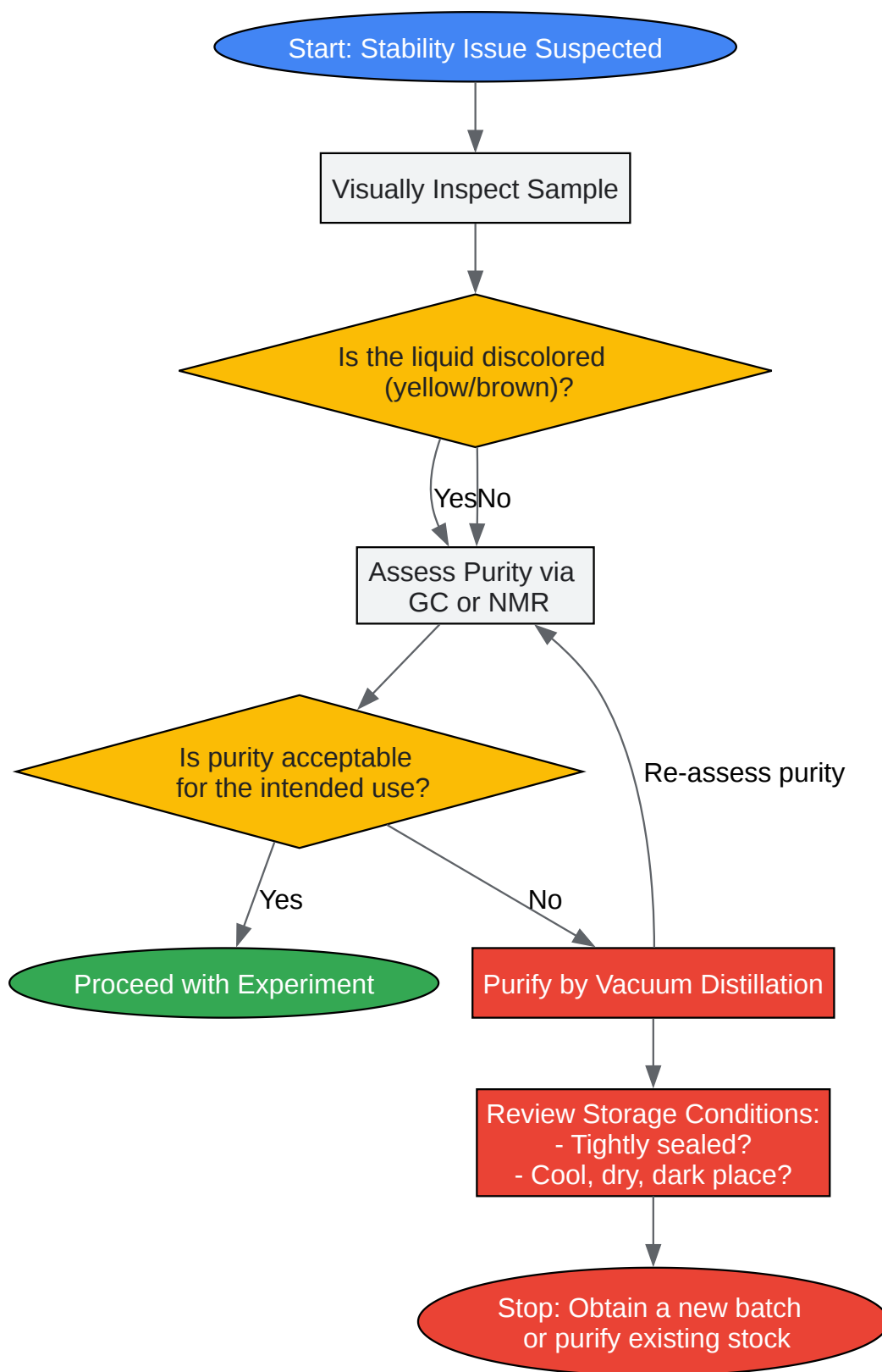
- Injector Temperature: 250°C
- Detector Temperature: 280°C
- Oven Temperature Program:
 - Initial Temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 200°C
 - Hold: Hold at 200°C for 5 minutes
- Carrier Gas Flow: 1.0 mL/min (constant flow)
- Injection Volume: 1 μL
- Split Ratio: 50:1

5. Data Analysis:

- Integrate the peaks in the resulting chromatogram.

- Calculate the area percentage of the main peak corresponding to **(1-Bromoethyl)cyclohexane**. This provides an estimation of the sample's purity. Degradation products like ethylenecyclohexane and vinylcyclohexane would appear as separate, earlier-eluting peaks.

Visualizations



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Caption: Troubleshooting workflow for assessing **(1-Bromoethyl)cyclohexane** stability.

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